

Technical Guide: (4-Methoxyphenoxy)acetyl chloride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(4-Methoxyphenoxy)acetyl chloride
CAS No.:	42082-29-1
Cat. No.:	B1364211

[Get Quote](#)

Executive Summary

(4-Methoxyphenoxy)acetyl chloride (CAS 42082-29-1) is a specialized acyl chloride intermediate used primarily in medicinal chemistry and agrochemical synthesis.[1] It serves as a critical electrophilic building block for introducing the (4-methoxyphenoxy)methyl motif into target molecules. This structural unit is a pharmacophore often associated with PPAR agonists (fibrates), auxin-like herbicides, and specific kinase inhibitors where the methoxy-substituted phenyl ring provides essential hydrophobic interactions.

Due to the high reactivity of the acyl chloride functionality, this reagent requires strict anhydrous handling conditions. This guide details its physicochemical properties, synthesis protocols, reaction mechanisms, and applications in drug discovery.

Part 1: Identity & Physicochemical Properties

Compound Identity

- CAS Number: 42082-29-1[1][2][3][4][5]

- IUPAC Name: 2-(4-Methoxyphenoxy)acetyl chloride
- Synonyms: p-Methoxyphenoxyacetyl chloride; (4-Methoxyphenoxy)ethanoyl chloride
- Molecular Formula: $C_9H_9ClO_3$ [2][3]
- Molecular Weight: 200.62 g/mol [2][3]
- SMILES: COC1=CC=C(OC)C=C1OCC(Cl)=O [2]

Physical Properties

Property	Description
Physical State	Low-melting solid or viscous liquid (dependent on purity/temperature)
Boiling Point	Predicted ~140–150 °C at reduced pressure (e.g., 10 mmHg)
Solubility	Soluble in DCM, THF, Toluene, Chloroform; Decomposes in Water/Alcohols
Reactivity	Highly moisture-sensitive; hydrolyzes to parent acid and HCl

| Storage | Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C |

Part 2: Synthesis & Manufacturing

The industrial and laboratory-scale synthesis of **(4-Methoxyphenoxy)acetyl chloride** is achieved through the chlorination of (4-methoxyphenoxy)acetic acid. The most reliable method utilizes thionyl chloride (

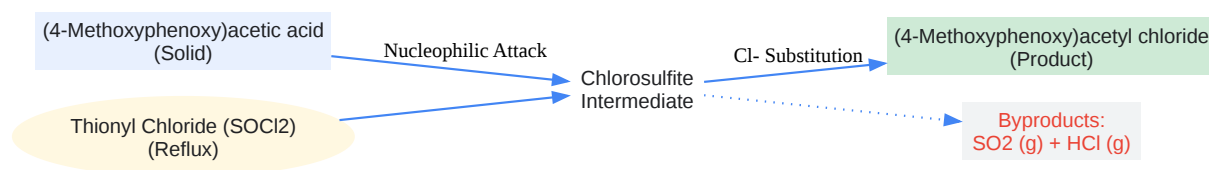
) due to the gaseous nature of the byproducts (

and

), which simplifies purification.

Reaction Scheme

The transformation proceeds via the conversion of the carboxylic acid hydroxyl group into a good leaving group (chlorosulfite), followed by nucleophilic attack by chloride.



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway via Thionyl Chloride chlorination.

Experimental Protocol (Standardized)

Objective: Synthesis of 10 mmol of **(4-Methoxyphenoxy)acetyl chloride**.

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser topped with a calcium chloride drying tube or nitrogen inlet.
- Charging: Add (4-methoxyphenoxy)acetic acid (1.82 g, 10 mmol) to the flask.
- Reagent Addition: Carefully add thionyl chloride (2.2 mL, ~30 mmol) in one portion. Note: A solvent like toluene or DCM can be used if the starting material is not soluble, but neat SOCl₂ is often preferred for speed.
- Reaction: Heat the mixture to reflux (approx. 75–80 °C) for 2–3 hours. Evolution of HCl and SO₂ gas will be observed.[6]
- Completion: The reaction is complete when gas evolution ceases and the solution becomes clear.
- Work-up:

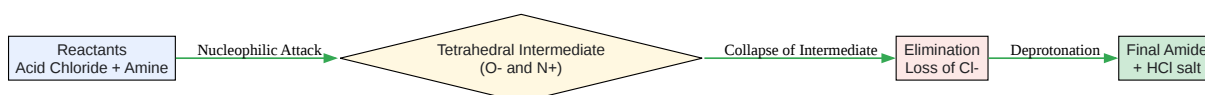
- Cool the reaction mixture to room temperature.
- Remove excess thionyl chloride under reduced pressure (rotary evaporator) using a trap to neutralize acidic vapors.
- Add dry toluene (10 mL) and re-evaporate to azeotropically remove trace thionyl chloride.
- Yield: The resulting residue is the crude acid chloride, typically used directly in the next step without further purification to prevent hydrolysis.

Part 3: Reactivity & Mechanism

This compound acts as a "hard" electrophile at the carbonyl carbon. Its primary utility lies in Nucleophilic Acyl Substitution, where it reacts with nucleophiles (amines, alcohols, thiols) to form stable derivatives.

Mechanism: Acylation of an Amine

When reacting with a primary amine (to form an amide), the reaction follows an addition-elimination pathway.



[Click to download full resolution via product page](#)

Figure 2: Nucleophilic Acyl Substitution mechanism for amide formation.

Key Considerations:

- Base Requirement: A non-nucleophilic base (e.g., Triethylamine, Pyridine, or Diisopropylethylamine) is required to scavenge the HCl byproduct, driving the equilibrium forward and preventing side reactions with acid-sensitive groups.

- Schotten-Baumann Conditions: For aqueous-compatible nucleophiles, a biphasic system (DCM/Water) with inorganic base (or) can be used, though hydrolysis of the acid chloride is a competing side reaction.

Part 4: Applications in Drug Discovery[7][8]

(4-Methoxyphenoxy)acetyl chloride is a versatile reagent used to construct libraries of bioactive molecules.

1. PPAR Agonist Development The phenoxyacetic acid scaffold is a privileged structure in the design of Peroxisome Proliferator-Activated Receptor (PPAR) agonists, used to treat dyslipidemia and metabolic disorders.

- Role: The acid chloride allows the attachment of the "tail" region of the fibrate-like molecule to various "head" groups (often heterocycles or polar moieties).
- Example: Synthesis of dual PPAR agonists often involves coupling this fragment to oxazole or thiazole linkers.

2. Synthesis of Heterocycles It serves as a precursor for heterocycle formation via hydrazides.

- Pathway: Acid Chloride + Hydrazine

Hydrazide

Cyclization (with

or Lawesson's reagent)

1,3,4-Oxadiazole or Thiadiazole.

- These heterocycles are common bioisosteres for amide bonds in kinase inhibitors.

3. Agrochemicals (Auxin Mimics) Phenoxyacetic acid derivatives are historically significant as auxin-mimicking herbicides. While the 2,4-D (dichloro) variants are more common

commercially, the 4-methoxy variants are used in Structure-Activity Relationship (SAR) studies to tune selectivity and reduce phytotoxicity in non-target species.

Part 5: Handling & Safety

Hazard Classification (GHS)

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Specific Target Organ Toxicity: Category 3 (May cause respiratory irritation).

Safety Protocols

- Moisture Control: The compound reacts violently with water to release HCl gas. All glassware must be flame-dried.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a face shield. Work strictly inside a fume hood.
- Spill Management: Do not use water. Neutralize spills with solid sodium bicarbonate or lime, then sweep up into a chemical waste container.
- Storage: Store in a tightly sealed container under inert gas (Argon) at 4°C. If the liquid turns dark or cloudy, check for hydrolysis (formation of white solid acid).

References

- Gould, T. J., Balestra, M., Wittman, M. D., Gary, J. A., Rossano, L. T., & Kallmerten, J. (1987).[7] Stereocontrolled synthesis of highly oxygenated acyclic systems via the enolate Claisen rearrangement of O-protected allylic glycolates.[8][9] *The Journal of Organic Chemistry*, 52(17), 3889–3901.
 - Context: Primary literature citing the synthesis and usage of CAS 42082-29-1 as a key intermedi
- ◦ Context: Verification of CAS number and commercial availability.[5]
- Context: General safety handling for phenoxyacetyl chloride deriv

- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical.
 - Context: Standard protocols for thionyl chloride mediated conversion of carboxylic acids to acid chlorides.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- atlantic-chemicals.com [atlantic-chemicals.com]
- [42082-29-1|2-\(4-Methoxyphenoxy\)acetyl chloride|BLD Pharm](#) [bldpharm.com]
- [42082-29-1 CAS Manufactory](#) [m.chemicalbook.com]
- arctomsci.com [arctomsci.com]
- [42082-29-1 · \(4-Methoxyphenoxy\)acetyl chloride · \(4-Methoxyphenoxy\)acetyl chloride](#) [【詳細情報】 | 試薬-富士フイルム和光純薬](#) [labchem-wako.fujifilm.com]
- m.youtube.com [m.youtube.com]
- pubs.acs.org [pubs.acs.org]
- researchgate.net [researchgate.net]
- researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: (4-Methoxyphenoxy)acetyl chloride[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1364211/docs#technical-guide-4-methoxyphenoxy-acetyl-chloride-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)